

# Theoretical Models of Potassium-40 Nuclear Structure: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Potassium K-40

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## Introduction

Potassium-40 (K-40) is a naturally occurring radioactive isotope of potassium with a remarkably long half-life of approximately 1.25 billion years.<sup>[1]</sup> Comprising about 0.012% of natural potassium, its unique nuclear structure, with an odd number of both protons (19) and neutrons (21), leads to a complex decay scheme and makes it a compelling subject for theoretical and experimental nuclear physics. Understanding the nuclear structure of K-40 is not only crucial for fundamental nuclear theory but also has implications for fields such as geochronology and background characterization in sensitive radiation detection experiments. This guide provides an in-depth technical overview of the theoretical models used to describe the nuclear structure of K-40, supported by experimental data and methodologies.

## Theoretical Models of Nuclear Structure

The structure of atomic nuclei can be described by various theoretical models, each with its own set of assumptions and range of applicability. For a nucleus like Potassium-40, which lies near the doubly magic nucleus of Calcium-40, the shell model is expected to provide a good description of its properties. In contrast, collective models, which describe the nucleus as a whole, are generally more applicable to nuclei further from closed shells.

## The Nuclear Shell Model

The nuclear shell model is a cornerstone of nuclear structure theory, postulating that nucleons (protons and neutrons) move in quantized orbits within a mean-field potential created by all other nucleons. Similar to the electronic shell model for atoms, nuclei with filled shells of protons or neutrons exhibit exceptional stability, known as "magic numbers."

For Potassium-40, with 19 protons and 21 neutrons, its structure can be described by considering the nucleons outside the doubly magic core of Calcium-40 (20 protons, 20 neutrons). In a simple picture, K-40 can be viewed as a proton hole in the  $d_{3/2}$  orbital and a neutron particle in the  $f_{7/2}$  orbital. The coupling of the angular momenta of this proton hole and neutron particle gives rise to the various excited states of the K-40 nucleus.

Large-basis shell-model calculations have been performed to understand the microscopic origin of the energy levels in K-40. These calculations typically involve diagonalizing a Hamiltonian that includes a one-body term representing the single-particle energies and a two-body term describing the residual interaction between the valence nucleons. The choice of the effective interaction and the model space (the set of single-particle orbitals available to the valence nucleons) is crucial for the success of the calculations. For nuclei in the mass region of K-40, the fp shell, comprising the  $1f_{7/2}$ ,  $2p_{3/2}$ ,  $1f_{5/2}$ , and  $2p_{1/2}$  orbitals, is the relevant model space.

## The Collective Model

The collective model treats the nucleus as a deformable liquid drop, with excited states arising from collective motions, such as rotations and vibrations, of the entire nucleus. This model is particularly successful in describing the properties of nuclei that are far from closed shells and exhibit significant deformation from a spherical shape.

For Potassium-40, which is only one proton away from the magic number 20 and one neutron away from the magic number 20, the nucleus is expected to be nearly spherical. Therefore, the collective model is not the most appropriate framework for describing its low-lying structure. The energy levels and electromagnetic properties of K-40 are better explained by the excitations of individual nucleons as described by the shell model.

## Quantitative Data from Shell Model Calculations and Experiments

The following tables summarize the experimentally observed energy levels of Potassium-40 and the results of large-basis shell-model calculations. The experimental data provides a benchmark for the validity of the theoretical models.

Table 1: Experimental and Shell-Model Energy Levels of Potassium-40

Experimental Energy (keV)	Spin-Parity ( $J\pi$ )	Shell-Model Energy (keV)
0	4-	0
29.8	3-	41
800.1	2-	798
891.4	5-	903
1345.8	(3-)	1351
1643.7	0-	1650
1959.0	1-	1965

Note: The experimental and shell-model data are based on the findings reported in the study of high-spin states in K-40.

## Experimental Protocols

The experimental investigation of the nuclear structure of Potassium-40, particularly the study of its excited states, often involves in-beam gamma-ray spectroscopy following a nuclear reaction. A common technique is the use of fusion-evaporation reactions.

## In-Beam Gamma-Ray Spectroscopy via Fusion-Evaporation Reactions

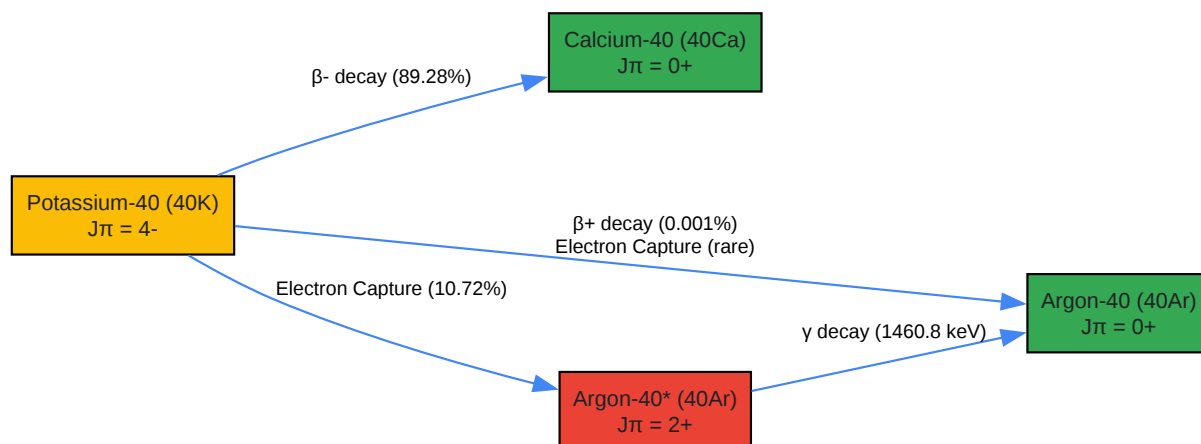
Objective: To populate excited states in the nucleus of interest and observe their subsequent gamma-ray decay to determine the energy level scheme, spin-parity assignments, and transition probabilities.

Methodology:

- **Target and Beam Selection:** A thin target is bombarded with a high-energy beam of heavy ions. To produce K-40, a reaction such as the fusion of a Carbon-12 beam with a Silicon-30 target can be utilized.
- **Fusion and Evaporation:** The projectile and target nuclei fuse to form a highly excited compound nucleus. This compound nucleus then de-excites by evaporating light particles (neutrons, protons, alpha particles), leading to the formation of the desired residual nucleus (in this case, K-40) in various excited states.
- **Gamma-Ray Detection:** An array of high-purity germanium (HPGe) detectors is placed around the target to detect the gamma rays emitted as the excited K-40 nucleus cascades down to its ground state. The high energy resolution of HPGe detectors is essential for resolving the closely spaced gamma-ray transitions.
- **Coincidence Measurements:** To build the level scheme, gamma-gamma coincidence measurements are performed. This involves detecting two or more gamma rays in coincidence, which indicates that they were emitted in the same decay cascade. By setting a gate on a known gamma-ray transition, one can identify other transitions that are in coincidence with it.
- **Angular Correlation and Polarization Measurements:** To determine the spins and parities of the nuclear states, the angular distribution and polarization of the emitted gamma rays are measured. The multipolarity of the radiation (e.g., dipole, quadrupole) can be inferred from these measurements, which in turn provides information about the spin and parity change in the transition.
- **Data Analysis:** The collected data is sorted into various matrices (e.g., gamma-gamma coincidence matrices) and analyzed to construct the level scheme, determine the energies, intensities, and multipolarities of the gamma-ray transitions, and ultimately deduce the properties of the excited states.

## Visualizations

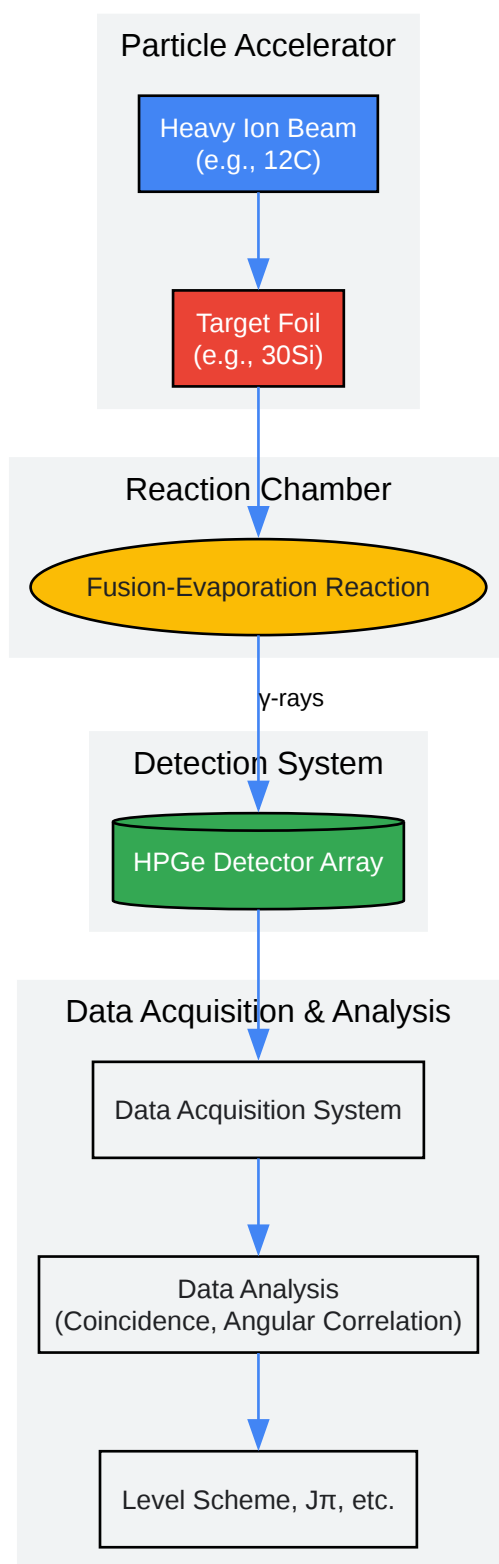
### Potassium-40 Decay Scheme



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Caption: Decay scheme of Potassium-40, showing the main decay branches.

## Experimental Workflow for In-Beam Gamma-Ray Spectroscopy



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Caption: Generalized workflow for in-beam gamma-ray spectroscopy.

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## References

- 1. researchgate.net [researchgate.net]
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